

# Application Notes and Protocols: 1,2-Diazidoethane as an Energetic Plasticizer in Propellants

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## Compound of Interest

Compound Name: 1,2-Diazidoethane

Cat. No.: B1593744

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**1,2-Diazidoethane** (DAE) is an energetic material characterized by a high nitrogen content and a positive heat of formation, positioning it as a viable candidate for an energetic plasticizer in advanced solid propellant formulations. Energetic plasticizers are crucial components in modern propellants, serving to enhance processability, improve mechanical properties (particularly at low temperatures), and increase the overall energetic output of the propellant system. This document provides comprehensive application notes and detailed experimental protocols for the synthesis, characterization, and evaluation of **1,2-diazidoethane** as an energetic plasticizer within a standard hydroxyl-terminated polybutadiene (HTPB) based composite propellant.

## Data Presentation

Disclaimer: The quantitative data presented in the following tables are illustrative and based on typical values observed for similar energetic plasticizers and propellant formulations. Specific experimental data for propellants plasticized with **1,2-diazidoethane** is not widely available in open literature and must be determined empirically.

Table 1: Physicochemical and Energetic Properties of **1,2-Diazidoethane** (DAE)

Property	Value	Units
Chemical Formula	C <sub>2</sub> H <sub>4</sub> N <sub>6</sub>	-
Molecular Weight	112.10	g/mol
Density (calculated)	~1.35	g/cm <sup>3</sup>
Heat of Formation ( $\Delta H_f^\circ$ )	Positive	kJ/mol
Nitrogen Content	68.27	%
Oxygen Balance (to CO <sub>2</sub> )	-57.1	%
Decomposition Temperature (Onset)	> 200	°C
Impact Sensitivity (H <sub>50</sub> )	Moderate	J
Friction Sensitivity	Moderate	N

Table 2: Illustrative Propellant Formulation Compositions (% by weight)

Component	Role	Formulation A (Control)	Formulation B (DAE)
Ammonium Perchlorate (AP)	Oxidizer	70	68
Aluminum Powder (Al)	Fuel	15	15
HTPB (R-45M)	Binder	13	10
Diethyl Adipate (DOA)	Inert Plasticizer	2	0
1,2-Diazidoethane (DAE)	Energetic Plasticizer	0	7
Isophorone Diisocyanate (IPDI)	Curing Agent	q.s.	q.s.
Ferric Oxide (Fe <sub>2</sub> O <sub>3</sub> )	Burn Rate Modifier	0.5	0.5

Table 3: Comparative Performance and Safety Characteristics (Illustrative Data)

Parameter	Formulation A (Control)	Formulation B (DAE)	Units
Specific Impulse (Isp)	245	258	s
Burn Rate @ 7 MPa	8.5	10.5	mm/s
Pressure Exponent (n)	0.40	0.43	-
Glass Transition Temp. (Tg)	-65	-62	°C
Impact Sensitivity (H <sub>50</sub> )	>100	~75	cm (2.5 kg)
Friction Sensitivity	>360	~320	N

## Experimental Protocols

### Synthesis of 1,2-Diazidoethane (DAE)

Objective: To synthesize **1,2-diazidoethane** via a nucleophilic substitution reaction.[\[1\]](#)

Materials:

- 1,2-Dichloroethane
- Sodium azide (NaN<sub>3</sub>)
- Dimethylformamide (DMF)
- Dichloromethane
- Anhydrous Magnesium Sulfate
- Deionized Water

Procedure:

- In a three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a temperature probe, dissolve sodium azide in DMF.
- Under constant stirring, slowly add 1,2-dichloroethane to the reaction mixture.
- Heat the mixture to 85-95°C and maintain this temperature for 24 hours.
- After cooling to room temperature, pour the reaction mixture into a separatory funnel containing deionized water.
- Extract the aqueous layer with dichloromethane (3 x 50 mL).
- Combine the organic extracts and wash them with deionized water to remove any residual DMF and salts.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent using a rotary evaporator.
- Purify the resulting crude **1,2-diazidoethane** by vacuum distillation.

#### Safety Precautions:

- Organic azides are potentially explosive. Handle with extreme caution.
- Avoid shock, friction, and sudden heating.
- All operations should be conducted in a well-ventilated fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety glasses with side shields, a flame-retardant lab coat, and heavy-duty gloves.

## Propellant Formulation and Curing

Objective: To prepare an HTPB-based composite propellant incorporating **1,2-diazidoethane**.

#### Materials:

- Hydroxyl-terminated polybutadiene (HTPB, R-45M)

- Ammonium perchlorate (AP), bimodal particle size distribution (e.g., 200  $\mu\text{m}$  and 20  $\mu\text{m}$ )
- Aluminum powder, spherical (e.g., 20  $\mu\text{m}$ )
- **1,2-Diazidoethane** (DAE), synthesized as per protocol 3.1
- Isophorone diisocyanate (IPDI) or other suitable curative
- Ferric oxide ( $\text{Fe}_2\text{O}_3$ ), as a burn rate modifier
- Bonding agent (e.g., TEPANOL)

Procedure:

- Ensure all solid ingredients (AP, Al,  $\text{Fe}_2\text{O}_3$ ) are thoroughly dried in a vacuum oven at 60°C for at least 24 hours prior to use.
- In a vertical planetary mixer, add the HTPB prepolymer and the bonding agent. Mix for 15 minutes under vacuum.
- Introduce the **1,2-diazidoethane** plasticizer and mix for an additional 15 minutes under vacuum to ensure complete homogenization with the binder.
- Gradually add the aluminum powder and ferric oxide to the mixture. Continue mixing for 20 minutes under vacuum.
- Add the ammonium perchlorate in three equal portions, allowing 20 minutes of mixing under vacuum after each addition.
- Once all components are added, continue mixing the slurry for 60-90 minutes under vacuum to achieve a uniform consistency.
- Add the curing agent (IPDI) and perform a final mixing for 15-20 minutes under vacuum.
- Carefully cast the propellant slurry into prepared molds, ensuring no air is entrapped.
- Cure the cast propellant grains in a temperature-controlled oven at 60°C for 7 days.

## Performance and Safety Characterization

### a. Thermal Analysis (DSC/TGA)

Objective: To evaluate the thermal stability and decomposition behavior of DAE and the formulated propellant.

Procedure:

- Thermogravimetric Analysis (TGA): Analyze a 1-5 mg sample from ambient temperature to 400°C at a controlled heating rate of 10°C/min under an inert nitrogen atmosphere.[2][3]
- Differential Scanning Calorimetry (DSC): Analyze a 1-2 mg sample from -80°C to 400°C at a heating rate of 10°C/min under a nitrogen atmosphere to determine glass transition, melting, and decomposition temperatures.[2][3][4]

### b. Impact and Friction Sensitivity

Objective: To determine the sensitivity of the DAE-plasticized propellant to mechanical stimuli.

Procedure:

- Impact Sensitivity: Utilize a standard drop-weight impact tester (e.g., BAM or Julius Peters apparatus) with a 2.5 kg weight. The H<sub>50</sub> value, the height from which the weight drop causes a reaction in 50% of the trials, is determined.[5]
- Friction Sensitivity: Employ a standard friction apparatus (e.g., BAM friction tester). The sensitivity is reported as the load at which a reaction (e.g., crackling, smoke, or explosion) is observed.[5][6]

### c. Specific Impulse (Theoretical)

Objective: To predict the theoretical performance of the propellant formulation.

Procedure:

- Use a thermochemical calculation software (e.g., NASA CEA, EXPLO5).

- Input the precise chemical composition of the propellant formulation.
- Calculate the theoretical specific impulse (Isp) for standard rocket motor conditions (e.g., chamber pressure of 7 MPa expanding to 0.1 MPa).

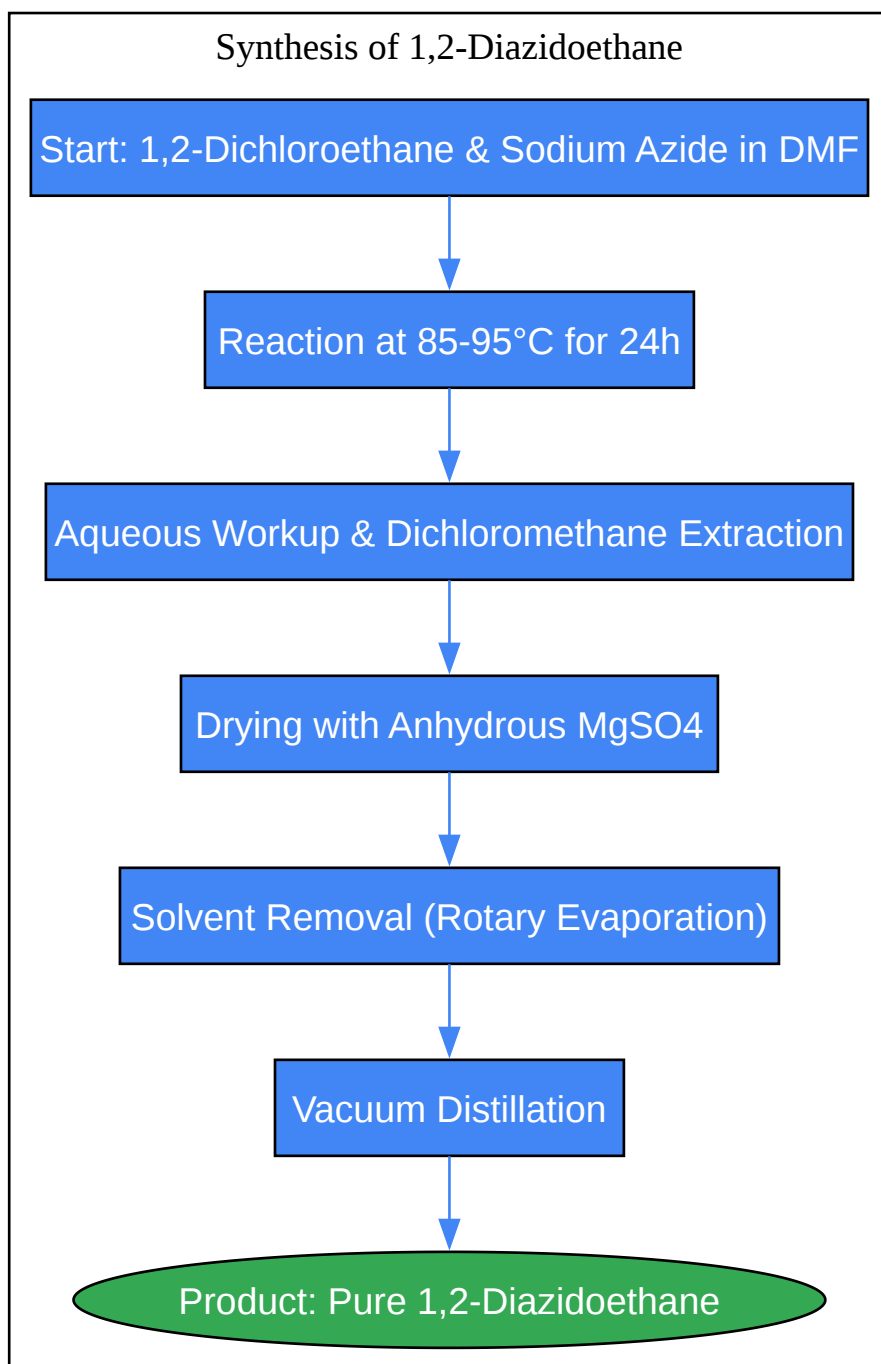
#### d. Burn Rate Measurement

Objective: To experimentally determine the propellant's burn rate as a function of pressure.

Procedure:

- Cut cured propellant into strands of uniform dimensions (e.g., 6 mm x 6 mm x 100 mm).
- Inhibit the side surfaces of the strands with a non-combustible coating to ensure end-burning.
- Use a Crawford-type strand burner to measure the time required for the flame front to travel between two embedded fuse wires at a known distance, under various controlled pressures (e.g., 3-11 MPa).
- Calculate the burn rate (r) in mm/s. Plot  $\log(r)$  versus  $\log(P)$  to determine the burn rate coefficient (a) and pressure exponent (n) from the equation  $r = aP^n$ .

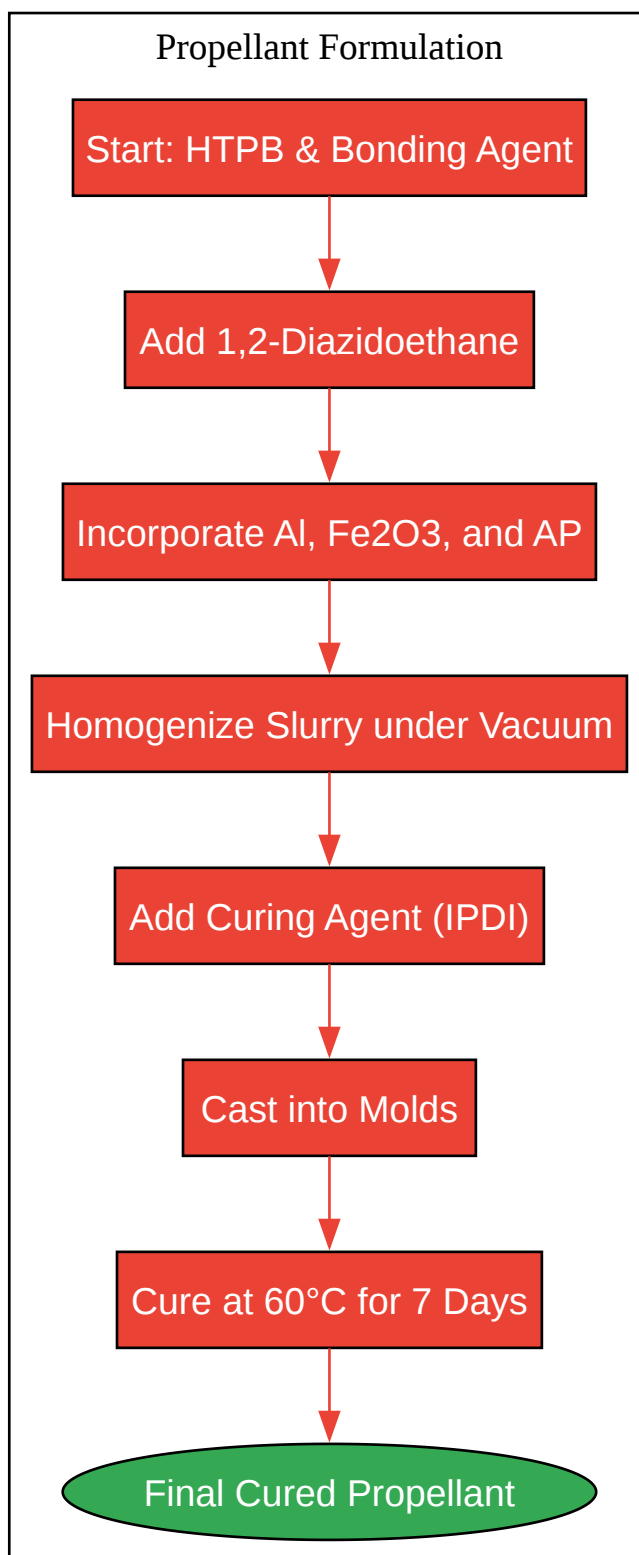
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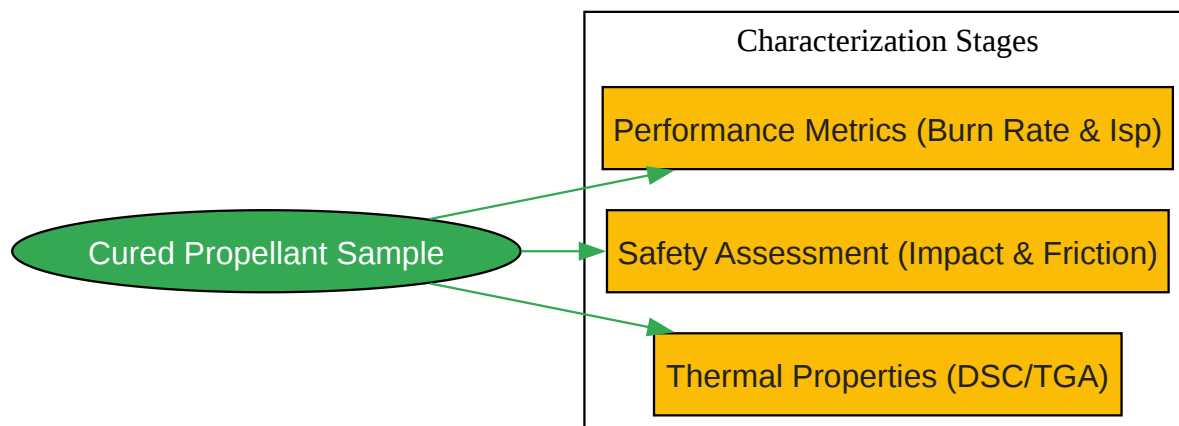
Caption: Synthesis workflow for **1,2-diazidoethane**.





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Caption: HTPB-based propellant formulation workflow.



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Caption: Logical flow for propellant characterization.

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